

Methyl 4-methylbenzoate melting point and boiling point

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Compound of Interest

Compound Name: Methyl 4-methylbenzoate

Cat. No.: B193300

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An In-depth Technical Guide to the Melting and Boiling Points of **Methyl 4-methylbenzoate**

This technical guide provides a comprehensive overview of the melting and boiling points of **methyl 4-methylbenzoate**, tailored for researchers, scientists, and professionals in drug development. This document outlines the physical properties, detailed experimental protocols for their determination, and a logical framework for understanding these characteristics.

Physical Properties of Methyl 4-methylbenzoate

Methyl 4-methylbenzoate, also known as methyl p-toluate, is an organic compound with the chemical formula $C_9H_{10}O_2$. It presents as an opaque, colorless to white crystalline solid.^[1] Accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and application in various chemical syntheses.

Data Presentation

The experimentally determined melting and boiling points of **methyl 4-methylbenzoate** are summarized in the table below. It is important to note that the boiling point is pressure-dependent.

Physical Property	Value	Conditions
Melting Point	32-35 °C	Atmospheric Pressure
33 °C	760.00 mm Hg	
34 °C	Not Specified	
Boiling Point	217-223 °C	Atmospheric Pressure (760 mmHg)
103-104 °C	15 mmHg	

References:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid compound like **methyl 4-methylbenzoate**.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. A broadened melting point range is often indicative of impurities.[\[7\]](#)

Method 1: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp or DigiMelt)

This is the most common and accurate method used in modern laboratories.[\[8\]](#)

- Apparatus: Melting point apparatus, sealed capillary tubes, mortar and pestle.
- Procedure:
 - Sample Preparation: Ensure the **methyl 4-methylbenzoate** sample is completely dry and finely powdered. If necessary, grind the crystals using a clean, dry mortar and pestle.[\[8\]](#)
 - Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the solid. Tap the sealed end of the tube on a hard surface to

compact the sample to a height of about 2-3 mm.[9]

- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.
- Approximate Melting Point Determination: Heat the sample rapidly to get a preliminary, approximate melting point range. This saves time in the subsequent accurate determination.[7][10]
- Accurate Melting Point Determination: Allow the apparatus to cool. Then, begin heating again at a slow rate, typically 1-2 °C per minute, starting from a temperature about 10-15 °C below the approximate melting point.[10]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11][12]

Method 1: Thiele Tube Method

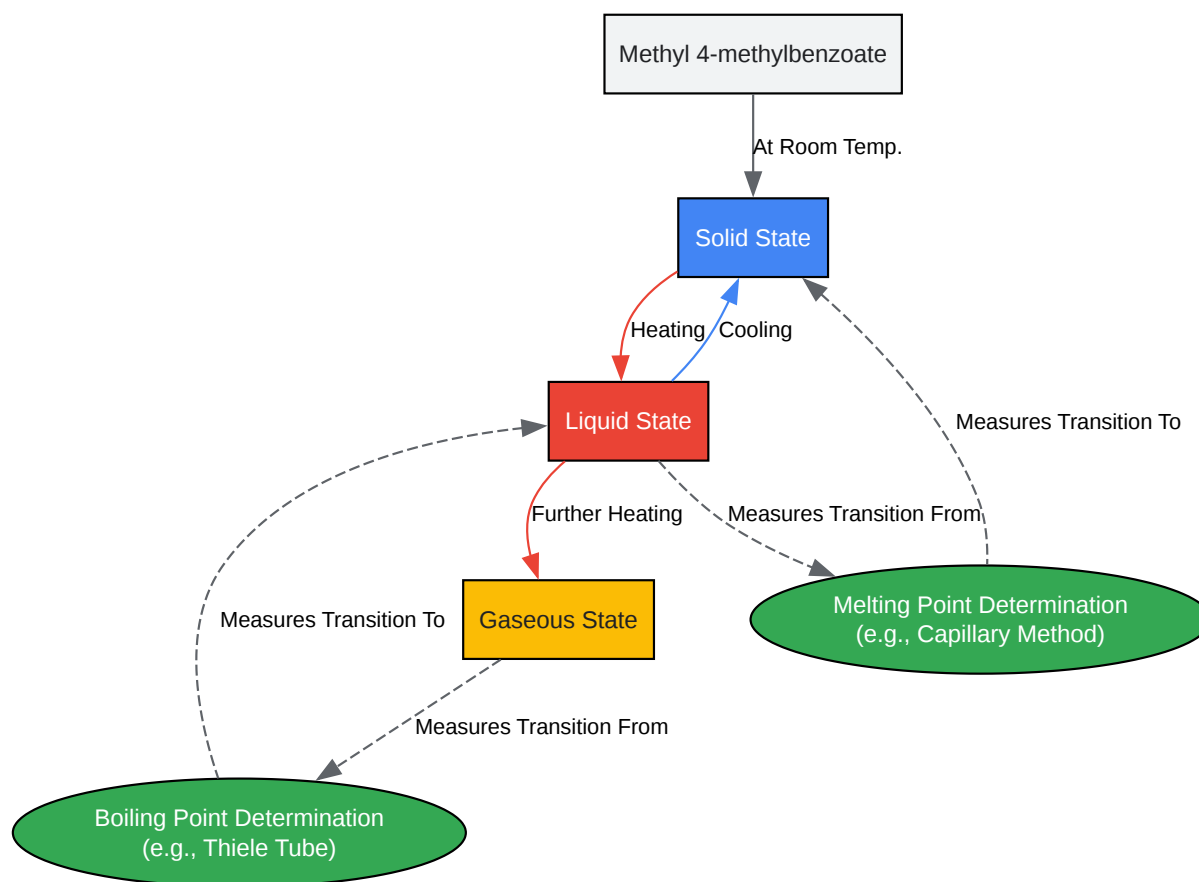
This classic method is effective for determining the boiling point of small quantities of a liquid.

- Apparatus: Thiele tube, thermometer, small test tube (e.g., Durham tube), capillary tube sealed at one end, mineral oil, and a heat source.
- Procedure:
 - Sample Preparation: Place a small amount (a few milliliters) of the substance (in its liquid state, i.e., melted **methyl 4-methylbenzoate**) into the small test tube.
 - Capillary Inversion: Place a capillary tube, sealed at one end, into the test tube with the open end downwards.

- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or thread. The bulb of the thermometer should be level with the sample.
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, ensuring the sample is below the oil level. Gently heat the side arm of the Thiele tube.[\[11\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a steady and rapid stream of bubbles emerges from the capillary tube.
- Recording the Boiling Point: Turn off the heat source. The stream of bubbles will slow down and stop. The temperature at which the liquid begins to enter the capillary tube is the boiling point of the substance at the current atmospheric pressure.[\[11\]](#)

Logical Framework

The following diagram illustrates the logical relationship between **methyl 4-methylbenzoate** and the determination of its key physical properties, the melting and boiling points.



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